

1-Tetradecanol melting point and boiling point

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Tetradecanol

Cat. No.: B3432809

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An In-depth Technical Guide to the Physical Properties of **1-Tetradecanol**

Introduction

1-Tetradecanol, also known as myristyl alcohol, is a straight-chain saturated fatty alcohol with the molecular formula $\text{CH}_3(\text{CH}_2)_{12}\text{CH}_2\text{OH}$. It presents as a white, waxy solid at room temperature and is utilized in various industries, most notably in cosmetics as an emollient, and as an intermediate in the synthesis of surfactants and other chemical products. For researchers, scientists, and drug development professionals, a precise understanding of its physical properties, such as melting and boiling points, is fundamental for its application in formulation, synthesis, and quality control. This document provides a comprehensive overview of these key physical constants, including detailed experimental protocols for their determination.

Data Presentation: Physical Constants of 1-Tetradecanol

The melting and boiling points of **1-tetradecanol** have been determined by various sources. The data is summarized below for easy comparison. Variations in reported values can be attributed to differences in experimental conditions and sample purity.

Physical Property	Value (°C)	Value (°F)	Value (K)	Source / Notes
Melting Point	38	100	311	[1]
35-39	95-102	308-312	Lit. value[2][3][4] [5]	
37.7	99.7	310.85	[6]	
36-39	97-102	309-312	[7]	
39-41	102-106	312-314	[8]	
39.5	103.1	312.65	[6]	
Boiling Point	>260	>500	>533	at 760 mmHg[1]
289	552	562	Lit. value, at 760 mmHg[2][3][4][5]	
295.8	564.4	568.95	at 760 mmHg[6]	
173	343	446	at 20 mmHg[9]	
277-288	531-550	550-561	at 1013 hPa[7]	

Experimental Protocols

Accurate determination of melting and boiling points is crucial for substance identification and purity assessment. The following are detailed methodologies for these key experiments, based on standard laboratory techniques.

Melting Point Determination (Capillary Method)

This method is a standard technique for determining the melting point of a crystalline solid.[7] It relies on heating a small sample in a capillary tube and observing the temperature range over which the solid-to-liquid phase transition occurs.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar digital device) or a Thiele tube setup

- Glass capillary tubes (sealed at one end)
- Thermometer (calibrated)
- Mortar and pestle
- Sample of **1-tetradecanol**

Procedure:

- Sample Preparation: Ensure the **1-tetradecanol** sample is completely dry and finely powdered. If necessary, gently grind the solid in a mortar and pestle.[3][9]
- Loading the Capillary Tube: Invert a capillary tube and press the open end into the powdered sample. A small amount of solid will be forced into the tube.
- Packing the Sample: Turn the tube right-side up and tap it gently on a hard surface to cause the solid to fall to the bottom. To pack the sample tightly, drop the capillary tube, sealed-end down, through a long, narrow glass tube onto the benchtop. Repeat until the sample is packed to a height of 2-3 mm.[3][9]
- Heating:
 - Place the capillary tube into the heating block of the melting point apparatus.
 - For a preliminary determination, heat the sample rapidly (4-5°C per minute) to get an approximate melting temperature.[9]
 - For an accurate measurement, prepare a new sample and heat rapidly to about 15-20°C below the approximate melting point. Then, reduce the heating rate to 1-2°C per minute to allow for thermal equilibrium between the sample, heating block, and thermometer.[3][9]
- Observation and Recording:
 - Record the temperature at which the first drop of liquid appears (onset of melting).[9]
 - Continue heating slowly and record the temperature at which the last crystal of the solid melts completely (completion of melting).[9]

- The result is reported as a melting range (e.g., 37.5 - 38.5°C). A narrow range (1-2°C) typically indicates a pure substance.

Boiling Point Determination (Thiele Tube Method)

This micro method is suitable for determining the boiling point of small quantities of liquid.

Since **1-tetradecanol** is a solid at room temperature, it must first be melted.

Apparatus:

- Thiele tube filled with mineral oil
- Small test tube (e.g., 6 x 50 mm)
- Capillary tube (sealed at one end)
- Thermometer (calibrated)
- Rubber band or wire for attachment
- Heat source (Bunsen burner or microburner)

Procedure:

- Sample Preparation: Gently heat a small amount of **1-tetradecanol** until it melts. Using a dropper, add a few drops of the liquid into the small test tube to a depth of about 1.5-2 cm.
- Assembly:
 - Place the capillary tube, open-end down, into the test tube containing the liquid **1-tetradecanol**.
 - Attach the test tube to the thermometer using a rubber band, ensuring the bottom of the test tube is level with the thermometer bulb.^[4]
 - Clamp the Thiele tube to a ring stand and carefully insert the thermometer assembly into the main arm of the tube. The thermometer bulb and sample should be positioned below

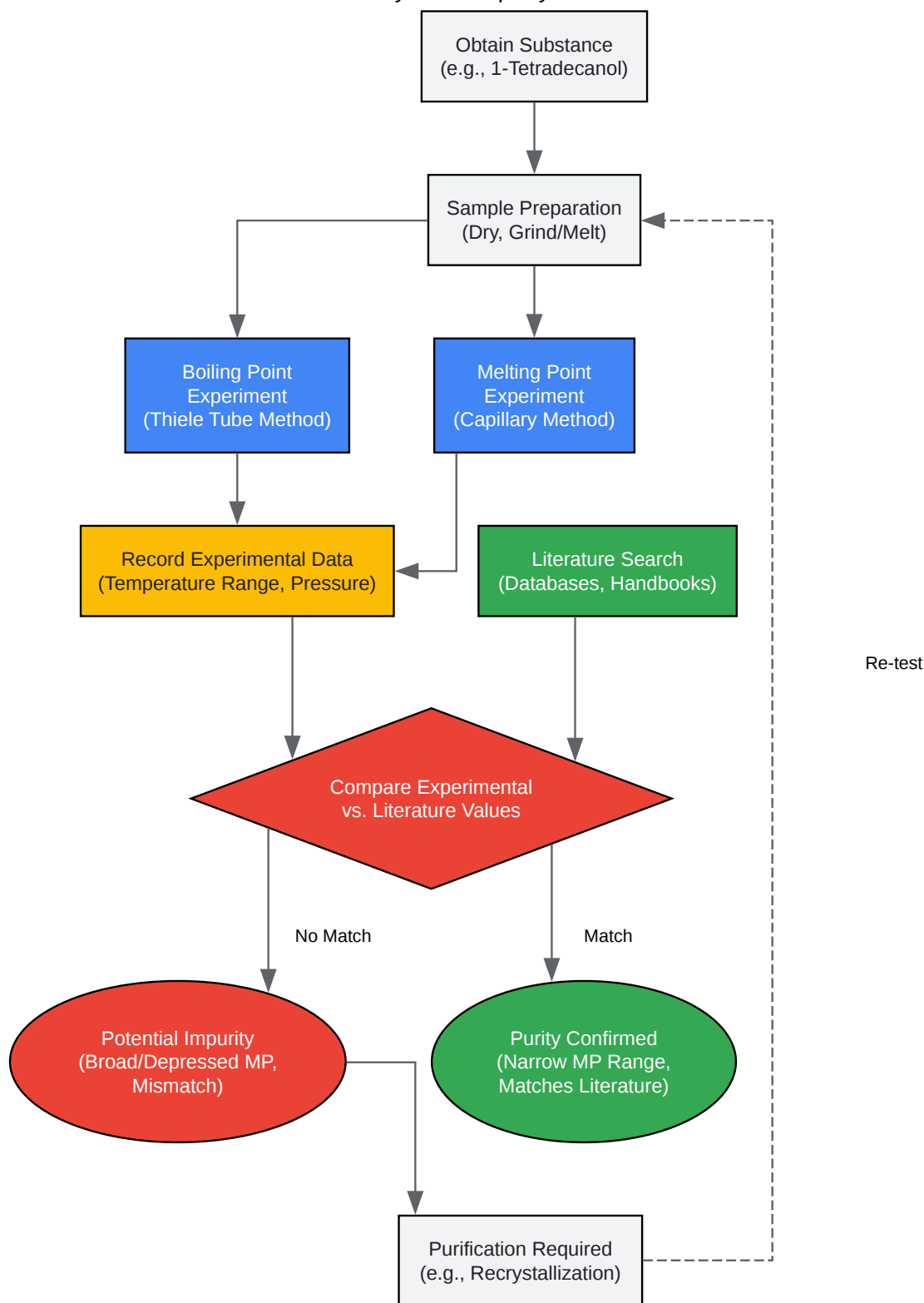
the side-arm junction.[6] The rubber band must remain above the oil level to prevent it from dissolving or breaking.

- Heating:
 - Gently heat the side arm of the Thiele tube with a small flame, moving it back and forth.[6] The design of the tube promotes convection currents that ensure uniform heating of the oil.
 - As the temperature rises, air trapped in the capillary tube will slowly bubble out.
- Observation and Recording:
 - Continue heating until a rapid and continuous stream of bubbles emerges from the tip of the capillary tube.[4] This indicates that the vapor pressure of the liquid has exceeded the external pressure.
 - Remove the heat source and allow the apparatus to cool slowly.
 - The stream of bubbles will slow and eventually stop. The moment the bubbling ceases and the liquid is drawn back into the capillary tube, the vapor pressure of the sample is equal to the atmospheric pressure. Record the temperature at this exact moment. This is the boiling point.[4][6]
 - Record the atmospheric pressure at the time of the experiment, as boiling point is pressure-dependent.

Mandatory Visualization

The following diagram illustrates the logical workflow for the experimental determination and verification of the physical properties of a chemical substance like **1-tetradecanol**.

Workflow for Physical Property Determination

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Workflow for determining the physical properties of a chemical.

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References

- 1. oecd.org [oecd.org]
- 2. oecd.org [oecd.org]
- 3. chem.libretexts.org [chem.libretexts.org]
- 4. vijaynazare.weebly.com [vijaynazare.weebly.com]
- 5. google.com [google.com]
- 6. chem.libretexts.org [chem.libretexts.org]
- 7. thinksrs.com [thinksrs.com]
- 8. laboratuar.com [laboratuar.com]
- 9. jk-sci.com [jk-sci.com]
- To cite this document: BenchChem. [1-Tetradecanol melting point and boiling point]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3432809#1-tetradecanol-melting-point-and-boiling-point]

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